

Analytical methods for measuring Xininurad concentration in biological samples

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Compound of Interest

Compound Name: *Xininurad*
Cat. No.: *B10854891*

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Application Notes: Quantification of Lesinurad in Biological Samples

Introduction

Lesinurad is an oral inhibitor of the urate-anion exchanger transporter 1 (URAT1) and is used in combination with a xanthine oxidase inhibitor for the treatment of hyperuricemia associated with gout.[1][2] Accurate quantification of Lesinurad in biological matrices like plasma is crucial for pharmacokinetic studies, drug development, and clinical monitoring. This document provides a detailed protocol for the determination of Lesinurad in plasma using Ultra High-Performance Liquid Chromatography coupled with tandem mass spectrometry (UHPLC-MS/MS), a sensitive and specific method for bioanalysis.[1][2] The described method has been validated according to FDA guidelines for bioanalytical method validation.[1][3]

Principle of the Method

The method involves the extraction of Lesinurad and an internal standard (IS), such as diazepam, from a plasma sample via liquid-liquid extraction (LLE).[1][2][3] The extracted analytes are then separated using reverse-phase UHPLC and detected by a triple quadrupole mass spectrometer.[1][3] Quantification is achieved using Multiple Reaction Monitoring (MRM) in positive electrospray ionization (ESI) mode.[1][2][3] The ratio of the peak area of the analyte to the internal standard is used to determine the concentration of Lesinurad in the sample.

Analytical Method Performance

The following tables summarize the quantitative data from the validation of a UHPLC-MS/MS method for Lesinurad in rat plasma.[\[1\]](#)[\[3\]](#)

Table 1: Linearity and Sensitivity

Parameter	Value
Linearity Range	50 - 50,000 ng/mL
Correlation Coefficient (R ²)	0.998

| Lower Limit of Quantification (LLOQ) | 50 ng/mL[\[3\]](#) |

Table 2: Accuracy and Precision

QC Concentration (ng/mL)	Intra-day Precision (%RSD)	Intra-day Accuracy (%RE)	Inter-day Precision (%RSD)	Inter-day Accuracy (%RE)
50 (LLOQ)	≤ 8.25%	93.98% - 101.93%	≤ 7.79%	93.23% - 102.93%
100 (Low QC)	≤ 8.25%	93.98% - 101.93%	≤ 7.79%	93.23% - 102.93%
1000 (Medium QC)	≤ 8.25%	93.98% - 101.93%	≤ 7.79%	93.23% - 102.93%
25,000 (High QC)	≤ 8.25%	93.98% - 101.93%	≤ 7.79%	93.23% - 102.93%

Data derived from a study analyzing quality control (QC) samples at four concentration levels.
[\[3\]](#)

Table 3: Recovery and Matrix Effect

QC Concentration (ng/mL)	Extraction Recovery	Matrix Effect
100 (Low QC)	98.94% - 106.87%	101.95% - 109.19%
1000 (Medium QC)	98.94% - 106.87%	101.95% - 109.19%
25,000 (High QC)	98.94% - 106.87%	101.95% - 109.19%
Internal Standard (200 ng/mL)	108.76%	99.42%

The results indicate that the liquid-liquid extraction method is effective and consistent, with minimal impact from the plasma matrix on the analyte signal.^[1]

Experimental Protocols

Sample Preparation: Liquid-Liquid Extraction

This protocol describes the extraction of Lesinurad from a 100 µL plasma sample.

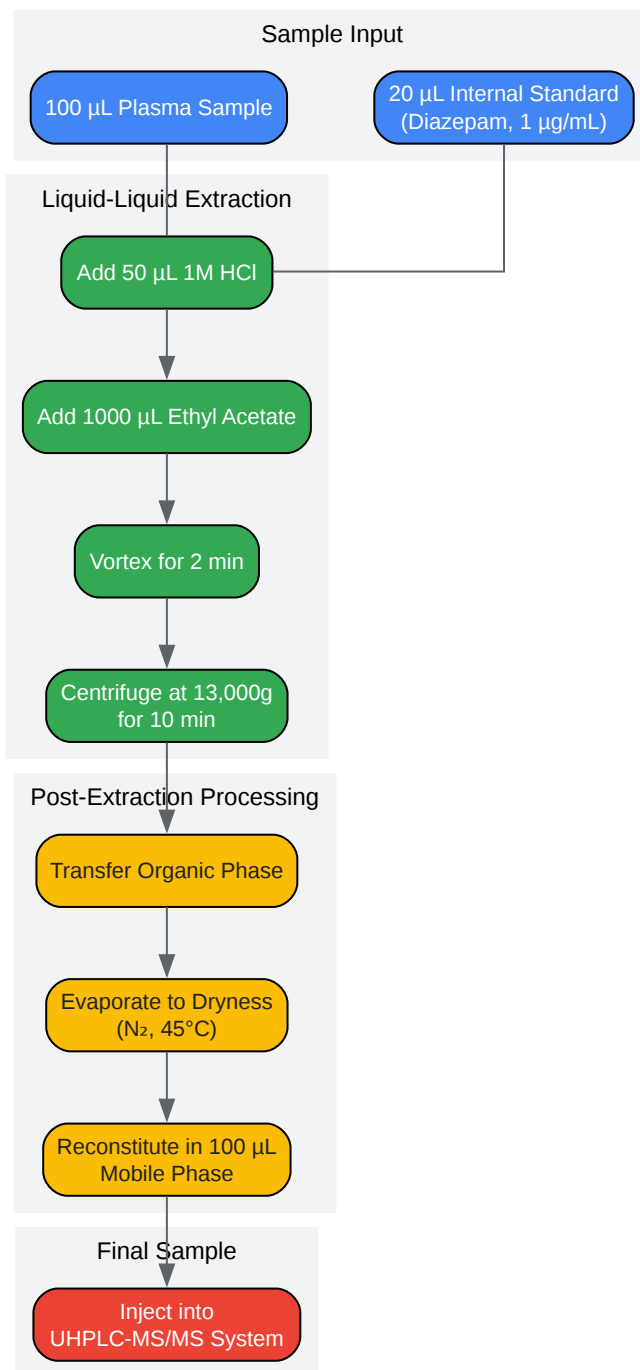
Materials:

- Rat plasma samples (stored at -80°C)
- Lesinurad and Diazepam (Internal Standard) stock solutions
- 1 M Hydrochloric acid (HCl)
- Ethyl acetate
- Mobile Phase (Methanol:Water, 70:30, v/v)
- Microcentrifuge tubes (1.5 mL)
- Pipettes and tips
- Vortex mixer
- Centrifuge (capable of 13,000g)
- Nitrogen evaporator

Procedure:

- Thaw frozen plasma samples at room temperature.
- Pipette 100 μ L of the plasma sample into a clean microcentrifuge tube.
- Add 20 μ L of Diazepam internal standard solution (1 μ g/mL).[\[1\]](#)[\[3\]](#)
- Add 50 μ L of 1 M HCl.[\[1\]](#)[\[3\]](#)
- Add 1000 μ L of ethyl acetate.[\[1\]](#)[\[3\]](#)
- Vortex the tube thoroughly for 2 minutes to ensure complete mixing.[\[3\]](#)
- Centrifuge the sample at 13,000g for 10 minutes.[\[1\]](#)[\[3\]](#)
- Carefully transfer the upper organic phase to a new clean tube.
- Evaporate the organic solvent to dryness under a gentle stream of nitrogen at 45°C.[\[1\]](#)[\[3\]](#)
- Reconstitute the dried residue in 100 μ L of the mobile phase.[\[1\]](#)[\[3\]](#)
- Vortex briefly and transfer the solution to an autosampler vial for analysis.

Workflow for Plasma Sample Preparation

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Caption: Workflow for Lesinurad extraction from plasma samples.

UHPLC-MS/MS Analysis

Instrumentation:

- UHPLC System: Agilent 1290 LC system or equivalent.[1][3]
- Analytical Column: Rapid Resolution HT C18 column (3.0 × 100 mm, 1.8 µm).[1][2]
- Mass Spectrometer: Agilent 6490 Triple Quadrupole MS or equivalent.[1][3]
- Ion Source: Electrospray Ionization (ESI), positive mode.[1][2][3]

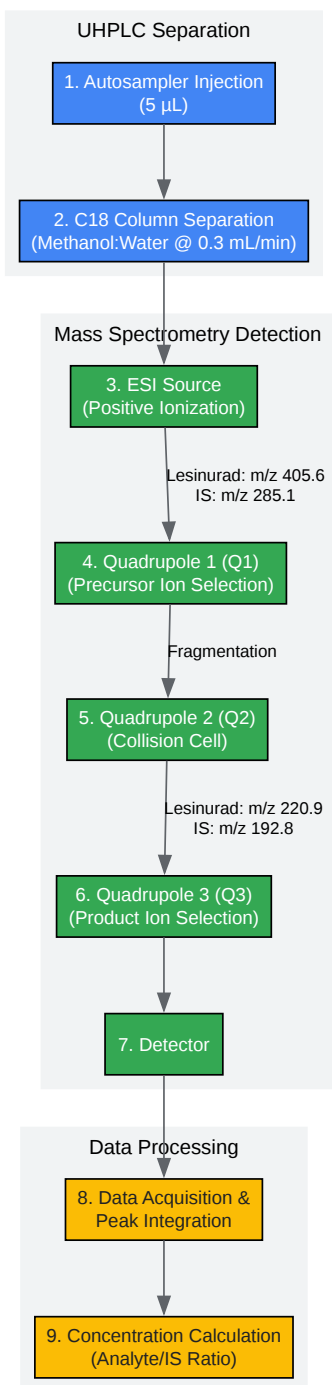
Chromatographic Conditions:

Parameter	Setting
Mobile Phase	Methanol:Water (70:30, v/v)[1][2]
Flow Rate	0.3 mL/min[1][2]
Injection Volume	5 µL[1][3]
Column Temperature	Not specified, typically ambient or 40°C
Total Run Time	5 minutes[1][3]
Lesinurad Retention Time	~2.90 min[2]

| Diazepam (IS) Retention Time | ~3.57 min[2] |

Mass Spectrometer Settings: | Parameter | Setting | | :--- | :--- | | Ionization Mode | ESI Positive[1][2] | | Capillary Voltage | 4.0 kV[3] | | Nebulizer Pressure | 15 psi[3] | | Gas Temperature | 300 °C[3] | | Gas Flow Rate | 6 L/min[3] | | MRM Transitions | | | Lesinurad | m/z 405.6 → 220.9[1][2][3] | | Diazepam (IS) | m/z 285.1 → 192.8[1][2][3] | | Compound-Specific Parameters | Lesinurad | Diazepam (IS) | | Fragmentor Voltage (V) | 380 | 380 | | Collision Energy (eV) | 35 | 32 |

UHPLC-MS/MS Analytical Workflow



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- To cite this document: BenchChem. [Analytical methods for measuring Xininurad concentration in biological samples]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10854891#analytical-methods-for-measuring-xininurad-concentration-in-biological-samples]

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